

Application Notes: Calculating Chlorophyll a Concentration Using the Trichromatic Method

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Compound of Interest

Compound Name: *C55H72MgN4O5*

Cat. No.: *B15707087*

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Introduction

Chlorophyll a is the primary photosynthetic pigment in most phytoplankton and plants, making its concentration a key indicator of biomass and primary productivity in aquatic and terrestrial ecosystems. The trichromatic spectrophotometric method is a widely used and cost-effective technique for the quantitative determination of chlorophyll a, as well as chlorophylls b and c, in a sample extract. This method relies on the differential absorption of light by these pigments at specific wavelengths. These application notes provide a comprehensive overview and detailed protocols for the accurate measurement of chlorophyll a using the trichromatic method.

Principle

The trichromatic method is based on the principle that chlorophylls a, b, and c have distinct and well-characterized absorption maxima in the visible spectrum when dissolved in an organic solvent. By measuring the absorbance of a pigment extract at three specific wavelengths corresponding to the absorption peaks of each chlorophyll type, a set of simultaneous equations can be used to calculate the concentration of each pigment, correcting for spectral overlap. The most commonly used solvent is 90% acetone, and the equations developed by

Jeffrey and Humphrey (1975) are widely accepted for this purpose. A fourth measurement at a longer wavelength (e.g., 750 nm) is typically taken to correct for turbidity in the extract.

Data Presentation: Trichromatic Equations for 90% Acetone

The following table summarizes the trichromatic equations for calculating the concentrations of chlorophyll a, b, and c in a 90% acetone extract, as established by Jeffrey and Humphrey (1975).

Chlorophyll Type	Equation (in µg/mL of extract)
Chlorophyll a	$C_a = 11.85 * (A_{664} - A_{750}) - 1.54 * (A_{647} - A_{750}) - 0.08 * (A_{630} - A_{750})$
Chlorophyll b	$C_b = 21.03 * (A_{647} - A_{750}) - 5.43 * (A_{664} - A_{750}) - 2.66 * (A_{630} - A_{750})$
Chlorophyll c	$C_c = 24.52 * (A_{630} - A_{750}) - 1.67 * (A_{664} - A_{750}) - 7.60 * (A_{647} - A_{750})$

Where:

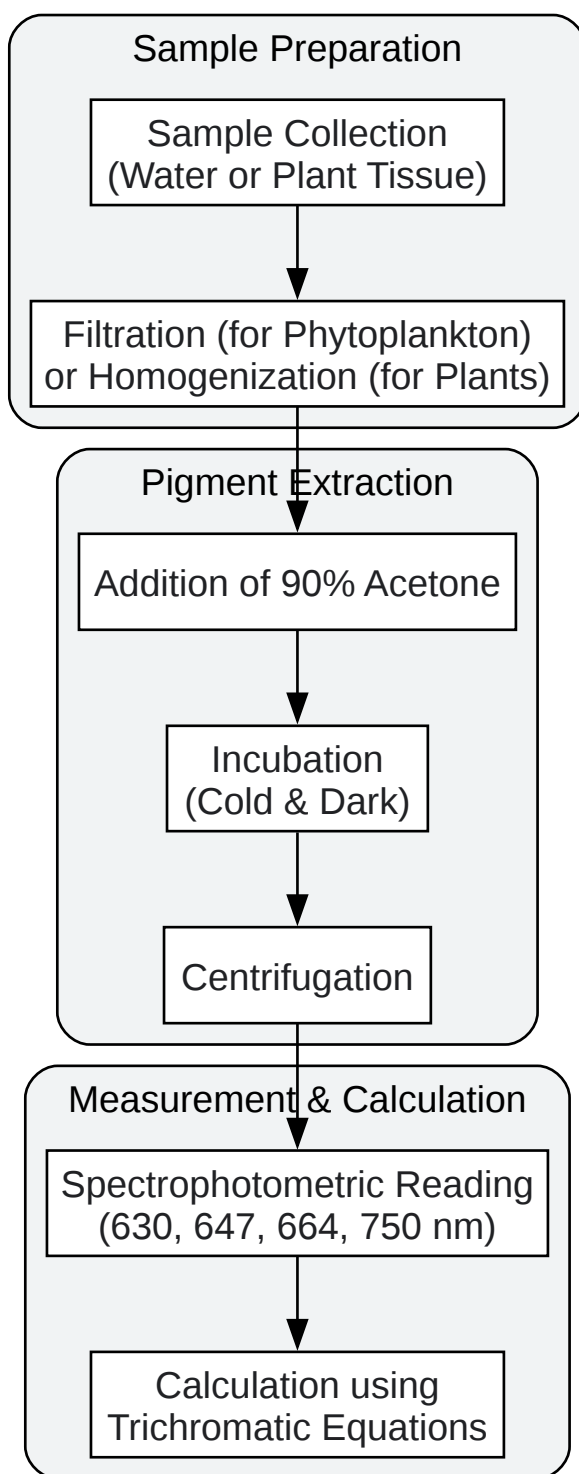
- A_λ is the absorbance at wavelength λ .
- A_{750} is the absorbance at 750 nm, used for turbidity correction.

To calculate the final chlorophyll concentration in the original sample, the following formula is used:

Chlorophyll Concentration (µg/L or µg/g) = $(C_a * \text{Volume of extract (mL)}) / (\text{Volume of water filtered (L) or Weight of sample (g)})$

Experimental Workflow

The following diagram illustrates the general workflow for the determination of chlorophyll concentration using the trichromatic method.

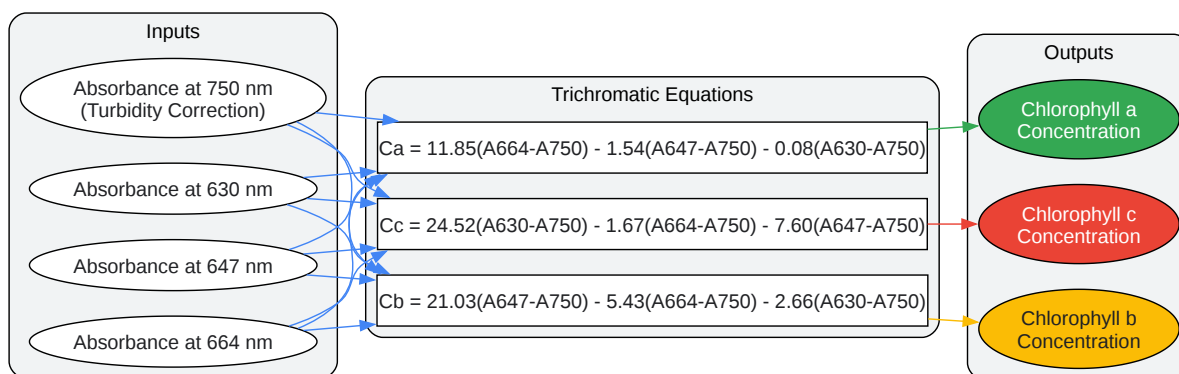


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Caption: Experimental workflow for chlorophyll analysis.

Logical Relationship of Trichromatic Equations

The diagram below illustrates how absorbance values at different wavelengths are utilized in the trichromatic equations to determine the concentration of each chlorophyll pigment.



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Caption: Logical flow of the trichromatic equations.

Protocols

Protocol 1: Chlorophyll Extraction from Phytoplankton in Water Samples

1. Materials and Equipment:

- Filtration apparatus (filter funnel, base, and flask)
- Vacuum pump
- Glass fiber filters (GF/F, nominal pore size 0.7 μm)

- Forceps
- Centrifuge tubes (15 mL or 50 mL, opaque or wrapped in foil)
- Centrifuge
- Spectrophotometer
- Cuvettes (1 cm path length)
- 90% Acetone solution (90 parts acetone, 10 parts water)
- Magnesium carbonate (MgCO_3) suspension (optional)

2. Procedure:

- Sample Collection: Collect a known volume of water (e.g., 1-5 L, depending on phytoplankton density).
- Filtration:
 - Assemble the filtration apparatus with a GF/F filter.
 - Filter the known volume of water under low vacuum pressure (<100 mm Hg) to avoid cell damage.
 - Optionally, add a small amount of MgCO_3 suspension to the last few hundred milliliters of the sample to prevent pigment acidification.
 - After filtration, carefully remove the filter with forceps, fold it in half with the sample side inwards, and place it in a labeled centrifuge tube.
- Extraction:
 - Add a precise volume of 90% acetone (e.g., 10 mL) to the centrifuge tube containing the filter.
 - Cap the tube tightly and vortex or sonicate to break the filter and resuspend the cells.

- Store the tubes in the dark at 4°C for 12-24 hours to ensure complete pigment extraction.
- Clarification:
 - After the steeping period, vortex the tubes again.
 - Centrifuge the tubes at approximately 4000 x g for 10-15 minutes at 4°C to pellet the filter fibers and cell debris.
- Spectrophotometric Measurement:
 - Carefully decant the supernatant (pigment extract) into a cuvette.
 - Measure the absorbance of the extract at 630, 647, 664, and 750 nm. Use 90% acetone as a blank.
- Calculation:
 - Use the equations provided in the Data Presentation section to calculate the concentrations of chlorophyll a, b, and c in the extract.
 - Calculate the final chlorophyll concentration in the original water sample.

Protocol 2: Chlorophyll Extraction from Plant Leaves

1. Materials and Equipment:

- Mortar and pestle or tissue homogenizer
- Scissors or a cork borer
- Analytical balance
- Centrifuge tubes (15 mL or 50 mL, opaque or wrapped in foil)
- Centrifuge
- Spectrophotometer

- Cuvettes (1 cm path length)
- 90% Acetone solution
- Quartz sand (optional, as a grinding aid)

2. Procedure:

- Sample Collection and Preparation:
 - Excise a known fresh weight (e.g., 0.1-0.5 g) or a known area of leaf tissue.
 - Cut the leaf tissue into small pieces.
- Homogenization and Extraction:
 - Place the leaf tissue in a pre-chilled mortar with a small amount of quartz sand (if using).
 - Add a small volume of 90% acetone and grind the tissue thoroughly with the pestle until it becomes a fine, homogenous paste.
 - Quantitatively transfer the homogenate to a centrifuge tube. Rinse the mortar and pestle with additional 90% acetone and add the rinsing to the centrifuge tube to ensure all pigment is collected. Bring the final volume to a known amount (e.g., 10 mL).
- Clarification:
 - Cap the tube and vortex.
 - Centrifuge at approximately 4000 x g for 10-15 minutes at 4°C to pellet the tissue debris.
- Spectrophotometric Measurement:
 - Decant the supernatant into a cuvette.
 - Measure the absorbance at 630, 647, 664, and 750 nm against a 90% acetone blank.
- Calculation:

- Use the trichromatic equations to calculate the chlorophyll concentrations in the extract.
- Calculate the final chlorophyll concentration per gram of fresh weight or per unit area of the leaf sample.

Important Considerations:

- **Light and Temperature:** Chlorophyll is sensitive to light and heat. All steps should be performed in subdued light, and samples and extracts should be kept cold and dark to prevent pigment degradation.^[1]
- **Solvent Choice:** While 90% acetone is common, other solvents like 80% acetone, ethanol, or methanol can also be used. However, different solvents require different sets of equations with specific absorption coefficients.
- **Turbidity:** Incomplete clarification of the extract can lead to light scattering and artificially high absorbance readings. The reading at 750 nm is used to correct for this interference.

References

- 1. tpwd.texas.gov [tpwd.texas.gov]
- To cite this document: BenchChem. [Application Notes: Calculating Chlorophyll a Concentration Using the Trichromatic Method]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15707087/docs#application-notes-calculating-chlorophyll-a-concentration-using-the-trichromatic-method>]

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